

# Application Notes and Protocols for Stable SEI Layer Formation Using MMDS

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## Compound of Interest

Compound Name: 1,5,2,4-Dioxadithiane 2,2,4,4-tetraoxide

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These application notes provide a comprehensive overview and detailed protocols for utilizing Methylene Methanedisulfonate (MMDS) as an electrolyte additive to form a stable Solid Electrolyte Interphase (SEI) layer on graphite anodes in lithium-ion batteries.

## Introduction to MMDS as an SEI Forming Additive

Methylene Methanedisulfonate (MMDS) is a novel electrolyte additive that significantly enhances the stability of the Solid Electrolyte Interphase (SEI) layer on graphite anodes, particularly when using propylene carbonate (PC)-based electrolytes. The primary function of MMDS is to be preferentially reduced on the anode surface during the initial formation cycles. This preemptive reduction forms a stable and compact SEI layer that effectively suppresses the continuous decomposition of the electrolyte solvent, such as PC, and prevents the exfoliation of the graphite anode.<sup>[1]</sup> The result is a notable improvement in the cycling performance and coulombic efficiency of lithium-ion batteries.<sup>[1]</sup> Furthermore, MMDS can also be oxidized at high voltages to form a protective layer on the cathode surface, mitigating manganese dissolution and improving the overall cycle life of the battery.<sup>[2][3]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data from electrochemical evaluations of electrolytes with and without MMDS.

Table 1: First Charge-Discharge Parameters of Li/MCMB Half-Cells with Varying MMDS Content[1]

MMDS Content (wt%)	Initial Charge Capacity (mAh/g)	Initial Discharge Capacity (mAh/g)	Initial Coulombic Efficiency (%)
0	350	160	45.7
1	345	170	49.3
3	340	172	50.6
5	330	165	50.0

Table 2: Cycling Performance of LiNi<sub>0.5</sub>Co<sub>0.2</sub>Mn<sub>0.3</sub>O<sub>2</sub>/Graphite Cells (3.0-4.4V)[3]

Additive	Capacity Retention after 100 Cycles (%)
None	70.7
0.5 wt% MMDS	94.1

Table 3: Cycling Coulombic Efficiency of Li/MCMB Half-Cells with 3 wt% MMDS[1]

Cycle Number	Coulombic Efficiency (%)
1	50.6
2	89.4
3	91.5

## Experimental Protocols

This section provides detailed methodologies for key experiments involving MMDS as an electrolyte additive.

### Electrolyte Preparation

Objective: To prepare a propylene carbonate (PC)-based electrolyte containing MMDS.

Materials:

- Battery-grade propylene carbonate (PC)
- Battery-grade diethyl carbonate (DEC)
- Lithium hexafluorophosphate (LiPF<sub>6</sub>)
- Methylene Methanedisulfonate (MMDS, >99% purity)
- Argon-filled glovebox with H<sub>2</sub>O and O<sub>2</sub> levels < 0.1 ppm

Protocol:

- Inside the argon-filled glovebox, prepare the baseline electrolyte by dissolving LiPF<sub>6</sub> in a 1:1 weight ratio of PC and DEC to achieve a final concentration of 1.0 M.
- To the baseline electrolyte, add the desired weight percentage of MMDS (e.g., 0.5 wt%, 1 wt%, 3 wt%, or 5 wt%).
- Stir the solution overnight at room temperature to ensure complete dissolution and homogeneity of the MMDS additive.

## Cell Assembly

Objective: To assemble coin cells for electrochemical testing.

Materials:

- Graphite anode (e.g., Mesocarbon microbeads (MCMB) coated on Cu foil)
- Cathode (e.g., LiMn<sub>2</sub>O<sub>4</sub> or LiNi<sub>0.5</sub>Co<sub>0.2</sub>Mn<sub>0.3</sub>O<sub>2</sub> coated on Al foil)
- Lithium metal foil (for half-cells)
- Separator (e.g., Celgard 2300)

- Prepared electrolyte with and without MMDS
- Coin cell components (CR2032)
- Crimping machine

Protocol:

- Dry the electrodes and separator in a vacuum oven at an appropriate temperature (e.g., 120°C for electrodes, 80°C for separator) for at least 12 hours before transferring them into the glovebox.
- Assemble the coin cells in the argon-filled glovebox in the following order: negative cap, anode, separator, cathode (for full cells) or lithium metal (for half-cells), and positive cap.
- Add a few drops of the prepared electrolyte to the separator to ensure it is thoroughly wetted.
- Crimp the coin cells using a crimping machine to ensure proper sealing.

## Formation Cycling

Objective: To form a stable SEI layer on the anode surface.

Protocol:

- Let the assembled cells rest for at least 12 hours to ensure complete electrolyte wetting of the electrodes.
- For Li/MCMB half-cells, perform the initial charge (lithiation) at a constant current of C/20 (based on the theoretical capacity of graphite) from the open-circuit voltage down to 0.005 V.
- Subsequently, discharge (delithiation) the cells at the same C/20 rate to 1.5 V.
- Cycle the cells for at least three formation cycles.
- For full cells (e.g., MCMB/LiMn<sub>2</sub>O<sub>4</sub>), cycle the cells at a 0.2 C rate between 3.0 V and 4.2 V (or 4.4 V for high voltage testing).[\[1\]](#)[\[3\]](#)

## Electrochemical Characterization

### 3.4.1. Cyclic Voltammetry (CV)

Objective: To investigate the reduction and oxidation behavior of the electrolyte.

Protocol:

- Use a three-electrode setup with a graphite working electrode, lithium metal counter and reference electrodes.
- Scan the potential from the open-circuit voltage to 0.0 V vs. Li/Li<sup>+</sup> and back to 3.0 V at a scan rate of 0.1 mV/s.
- Perform at least three cycles to observe the formation and stabilization of the SEI layer.

### 3.4.2. Electrochemical Impedance Spectroscopy (EIS)

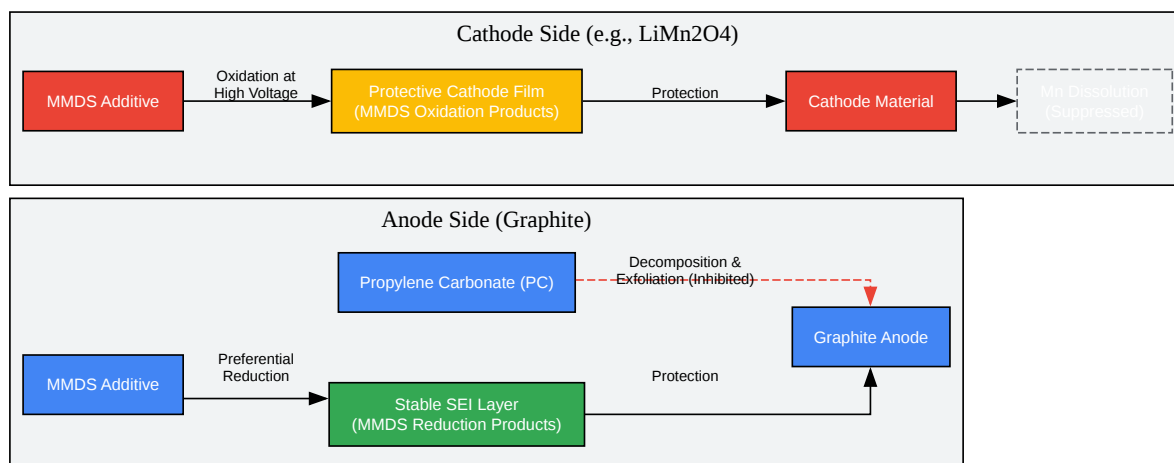
Objective: To analyze the impedance characteristics of the SEI layer.

Protocol:

- Measure the impedance of the cells at a fully charged state (e.g., 0.005 V for half-cells).
- Apply an AC voltage of 5 mV amplitude over a frequency range of 100 kHz to 0.01 Hz.
- Fit the obtained Nyquist plots to an equivalent circuit model to determine the SEI resistance ( $R_{\text{sei}}$ ) and charge transfer resistance ( $R_{\text{ct}}$ ).

## Visualizations

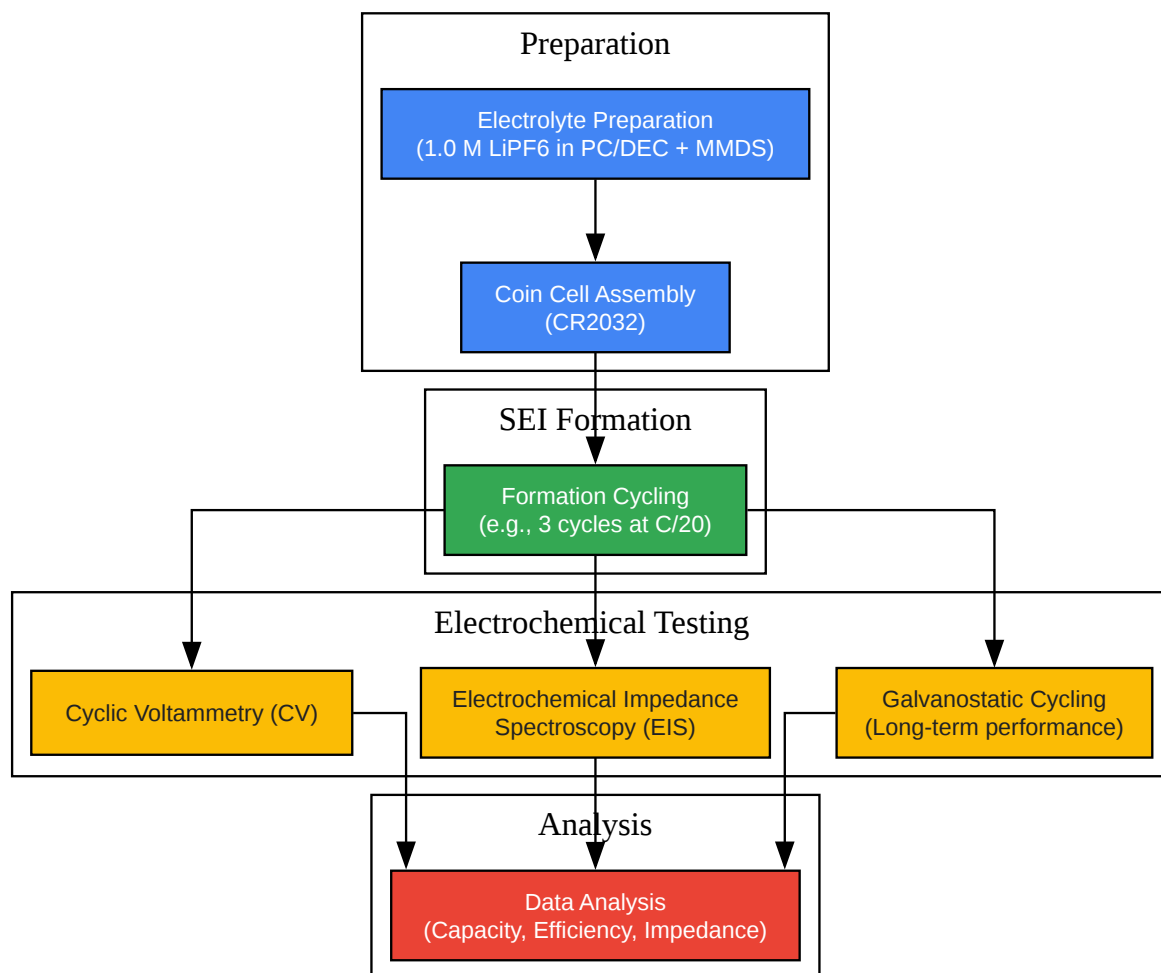
### Signaling Pathway: MMDS Role in SEI and Cathode Protection



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Caption: Role of MMDS at the anode and cathode interfaces.

## Experimental Workflow



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Caption: Workflow for evaluating MMDS as an SEI additive.

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## References

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